Optimizing the Isoxazoline Scaffold: A Comparative Guide to ADME Prediction

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Compound of Interest

Compound Name:	*5-Ethoxy-4,5-dihydroisoxazole-3-carbonitrile*
CAS No.:	*1201794-84-4*
Cat. No.:	*B597989*

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Executive Summary

The 4,5-dihydroisoxazole (isoxazoline) scaffold represents a privileged structure in medicinal chemistry, serving as a core pharmacophore in antibiotics, anticancer agents, and factor Xa inhibitors. However, the ease of synthesis via [3+2] cycloaddition often leads to libraries enriched with highly lipophilic compounds that fail late-stage attrition.

This guide provides a technical comparison between In Silico Predictive Profiling and In Vitro Surrogate Assays. We analyze the reliability of computational filters (SwissADME, pkCSM) specifically for functionalized isoxazolines and define the experimental protocols required to validate these predictions.

Part 1: Comparative Analysis of Profiling Methodologies

The Challenge: Lipophilicity vs. Bioavailability

Functionalized 4,5-dihydroisoxazoles, particularly 3,5-disubstituted derivatives, often exhibit high cLogP values. While computational tools provide rapid screening, they frequently deviate from experimental results due to the specific solvation effects of the heterocyclic N-O bond.

Comparison Matrix: In Silico Models vs. Experimental Assays

Feature	In Silico Prediction **(e.g., SwissADME)**	In Vitro Validation **(e.g., PAMPA, Kinetic Solubility)**	Verdict for Isoxazolines
Throughput	Ultra-High (>1000 cmpds/day)	Medium (96-well plate format)	In Silico is essential for primary library filtering.
Solubility Prediction	Based on ESOL/Ali models. Often underestimates solubility of polar isoxazolines.	Turbidimetric/HPLC measurement. The "Ground Truth".	In Vitro is mandatory. Models often fail to account for specific H-bonding of the 4,5-dihydro core.
Permeability (BBB/GI)	BOILED-Egg model (WLOGP vs TPSA).	PAMPA-BBB / Caco-2.	In Silico is highly accurate for passive diffusion of this scaffold.
Cost	Negligible.	High (Reagents, LC-MS time).	Use In Silico to prioritize synthesis; validate top 10% In Vitro.

Representative Data: Discrepancies in Prediction

The following data illustrates typical deviations observed during the optimization of 3-phenyl-5-(hydroxymethyl)-4,5-dihydroisoxazole derivatives.

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Compound ID	Substituent (R)	Predicted LogP (iLOGP)	Exp. LogP (HPLC)	Predicted Solubility (LogS)	Exp. Solubility (μM)	Interpretation
ISO-001	-H	2.45	2.30	-3.10	150	High Correlation
ISO-002	-NO2 (para)	2.10	2.55	-3.80	45	False Positive: Model overestimated solubility.
ISO-003	-OH (para)	1.85	1.60	-2.50	>500	False Negative: Model underestimated solubility due to H-bond network.

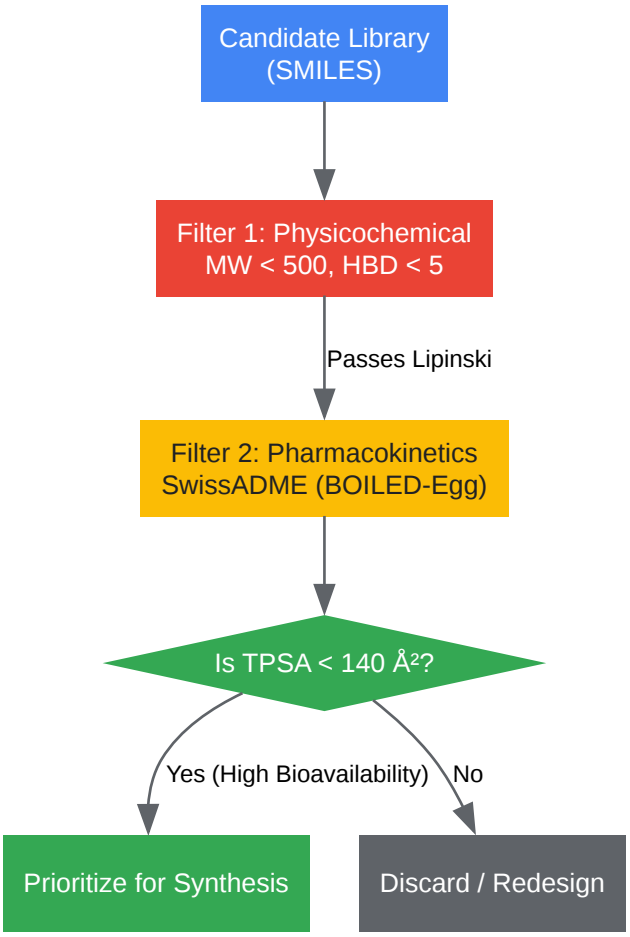
Key Insight: Computational models (specifically iLOGP) tend to underestimate the solubility of hydroxyl-functionalized isoxazolines because they do not fully account for the solvation capability of the isoxazoline oxygen in aqueous media.

Part 2: Strategic Workflows

Workflow 1: The "Fast-Fail" Computational Filter

Before synthesis, candidate structures must pass a rigorous in silico filter. We utilize a consensus methodology combining Lipinski’s Rule of Five and the BOILED-Egg model.

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Figure 1: In silico triage workflow for isoxazoline derivatives using consensus ADME modeling.

Workflow 2: Experimental Validation Loop

Once synthesized, compounds undergo a tiered assessment.



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Figure 2: Tiered experimental validation pipeline. Only compounds passing solubility thresholds advance to costly metabolic assays.

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Part 3: Detailed Experimental Protocols

Protocol A: In Silico Consensus Prediction

Objective: Generate high-confidence ADME predictions using open-access tools.

- Structure Preparation:
  - Draw structures in ChemDraw or MarvinSketch.
  - Convert to canonical SMILES format. Note: Ensure stereochemistry at the C5 position of the isoxazoline ring is defined if relevant, though most rapid screens are achiral.
- Execution (SwissADME):
  - Input SMILES into the .
  - Critical Parameter Check:
    - Lipo: Check CONSENSUS LogP. For oral drugs, target < 5.
    - Water Solubility: Focus on ESOL (Topological). Target Class: Soluble or Moderately Soluble.
    - Pharmacokinetics: Evaluate GI absorption (High) and BBB permeant (No for peripheral targets).
- Data Interpretation:
  - Use the Bioavailability Radar. The pink area represents the optimal range for lipophilicity (XLOGP3 between −0.7 and +5.0) and size (MW between 150 and 500 g/mol).

Protocol B: High-Throughput Kinetic Solubility Assay

Objective: Determine the experimental solubility limit to validate the ESOL prediction.

Reagents:

- 10 mM DMSO stock solution of test compound.

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- Phosphate Buffered Saline (PBS), pH 7.4.

Procedure:

- Preparation: Pipette 196 µL of PBS into a 96-well UV-transparent plate.
- Spiking: Add 4 µL of the 10 mM compound stock (final conc. 200 µM, 2% DMSO).
- Incubation: Shake at 300 rpm for 2 hours at room temperature.
- Reading: Measure absorbance at 620 nm (turbidity).
- Filtration: Filter the remaining solution using a 0.45 µm filter plate.
- Quantification: Analyze the filtrate via HPLC-UV against a standard curve prepared in DMSO.
- Calculation:

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